

Preparation of (1S,2R)-Tranlycypromine Hydrochloride Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: (1S,2R)-Tranlycypromine hydrochloride

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(1S,2R)-Tranlycypromine hydrochloride, a potent antidepressant agent, is a versatile molecule in scientific research due to its role as an irreversible inhibitor of both Lysine-Specific Demethylase 1 (LSD1) and Monoamine Oxidase (MAO).^{[1][2]} Proper preparation of stock solutions is critical for accurate and reproducible experimental results. This document provides detailed application notes and protocols for the preparation of **(1S,2R)-Tranlycypromine hydrochloride** stock solutions for use by researchers, scientists, and drug development professionals.

Chemical Properties

Property	Value
Chemical Name	(1S,2R)-Tranlycypromine hydrochloride
Synonyms	(1S,2R)-SKF 385 hydrochloride
CAS Number	4548-34-9 ^[1]
Molecular Formula	C ₉ H ₁₂ ClN ^[1]
Molecular Weight	169.65 g/mol ^[1]

Solubility Data

(1S,2R)-Tranlycypromine hydrochloride is soluble in a variety of solvents. The choice of solvent will depend on the specific experimental application. For cell culture applications, Dimethyl Sulfoxide (DMSO) is a common choice, as it is miscible with culture media. However, care must be taken to ensure the final DMSO concentration is not toxic to the cells. For other applications, aqueous solutions can be prepared. It is important to note that solubility can be affected by factors such as temperature and pH.

Solvent	Maximum Concentration
Water	100 mM
DMSO	100 mM
Ethanol	25 mM
PBS (pH 7.2)	11 mM
DMF	3 mg/mL

Note: Sonication may be required to fully dissolve the compound in some solvents.

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **(1S,2R)-Tranlycypromine hydrochloride** in DMSO.

Materials:

- **(1S,2R)-Tranlycypromine hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes

Procedure:

- **Weighing the Compound:** Accurately weigh a precise amount of **(1S,2R)-Tranylcypromine hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 16.965 mg of the compound.
- **Adding Solvent:** Add the appropriate volume of anhydrous DMSO to the weighed compound. For a 100 mM solution, if you weighed 16.965 mg, add 1 mL of DMSO.
- **Dissolving the Compound:** Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. When stored properly, the stock solution in DMSO is stable for up to 6 months at -80°C and 1 month at -20°C.[\[3\]](#)

Protocol 2: Preparation of a 10 mM Stock Solution in Sterile Water

This protocol describes the preparation of a 10 mM stock solution of **(1S,2R)-Tranylcypromine hydrochloride** in sterile water.

Materials:

- **(1S,2R)-Tranylcypromine hydrochloride** powder
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes
- 0.22 µm sterile syringe filter

Procedure:

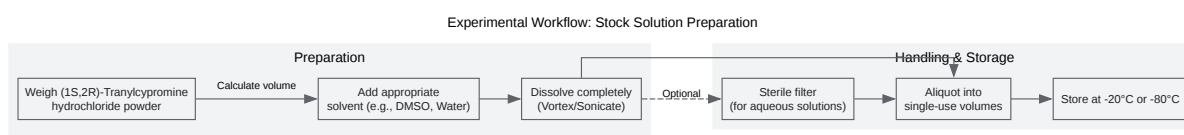
- **Weighing the Compound:** Weigh out the desired amount of **(1S,2R)-Tranlycypromine hydrochloride** powder. To prepare 1 mL of a 10 mM stock solution, weigh 1.6965 mg.
- **Adding Solvent:** Add the calculated volume of sterile water to the powder. For a 10 mM solution with 1.6965 mg of compound, add 1 mL of sterile water.
- **Dissolving the Compound:** Vortex the solution thoroughly until the compound is fully dissolved.
- **Sterile Filtration:** To ensure sterility for cell culture or other sensitive applications, filter the solution through a 0.22 µm sterile syringe filter into a new sterile tube.
- **Aliquoting and Storage:** Dispense the sterile stock solution into single-use aliquots and store at -20°C or -80°C. Aqueous stock solutions are generally less stable than DMSO stocks and should be used promptly after preparation.

Mechanism of Action and Signaling Pathways

(1S,2R)-Tranlycypromine hydrochloride exerts its biological effects primarily through the irreversible inhibition of two key enzyme families: Lysine-Specific Demethylase 1 (LSD1) and Monoamine Oxidases (MAO-A and MAO-B).[3][4]

- **LSD1 Inhibition:** LSD1 is a histone demethylase that removes methyl groups from histone H3 at lysine 4 (H3K4) and lysine 9 (H3K9). By inhibiting LSD1, tranlycypromine prevents the demethylation of these histone residues, leading to alterations in chromatin structure and gene expression. This epigenetic modification plays a crucial role in cellular processes such as differentiation and proliferation.[4][5]
- **MAO Inhibition:** MAOs are enzymes responsible for the degradation of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine in the brain.[3]

Tranlylcypromine irreversibly inhibits both MAO-A and MAO-B, leading to an increase in the synaptic levels of these neurotransmitters. This is the primary mechanism behind its antidepressant effects.[2][3]



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Caption: Workflow for preparing **(1S,2R)-Tranlylcypromine hydrochloride** stock solutions.

Caption: Dual inhibitory mechanism of Tranlylcypromine on LSD1 and MAO pathways.

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